

Challenges in scaling up Tetrahydromethylcyclopentadiene production

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Compound of Interest

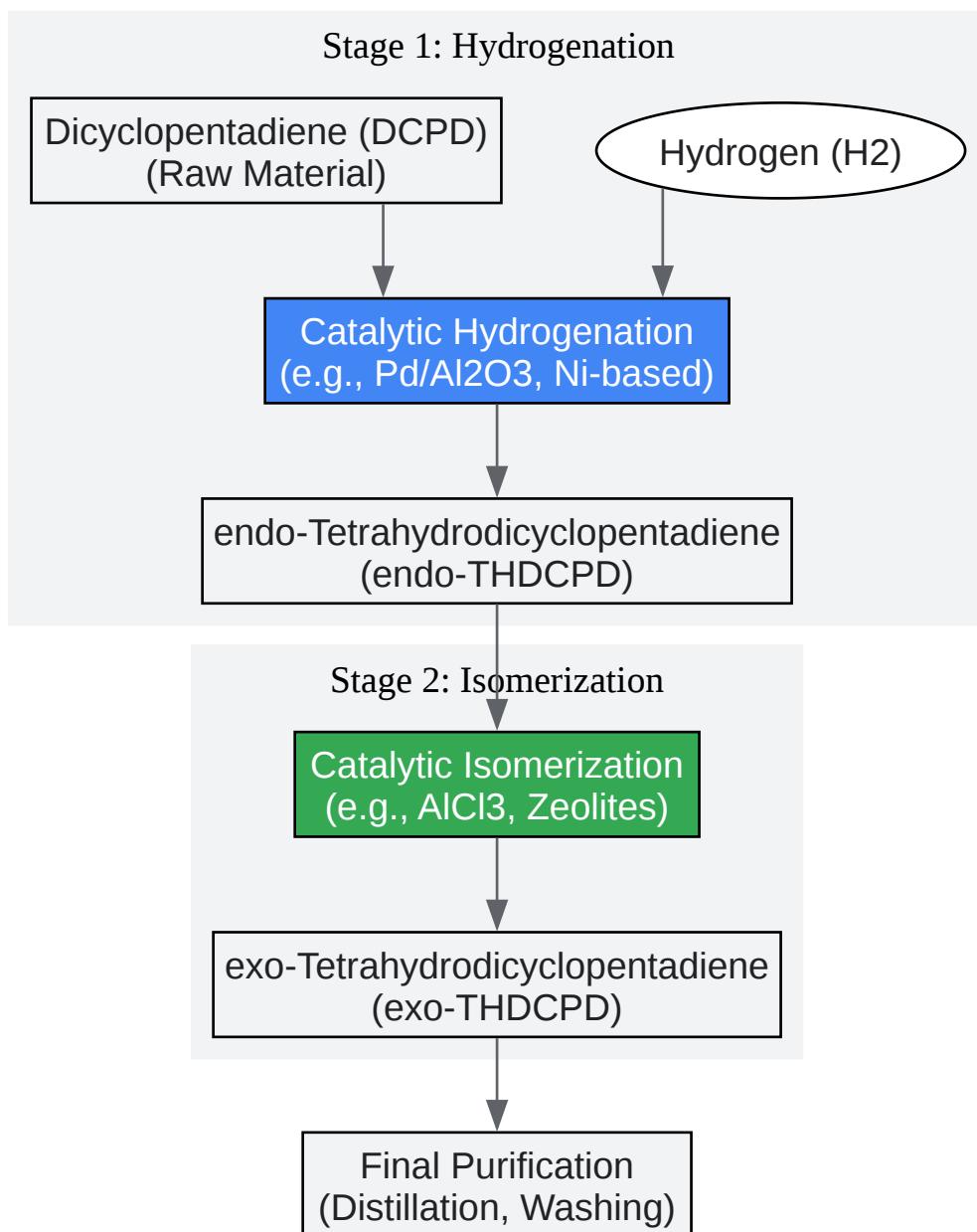
Compound Name: *Tetrahydromethylcyclopentadiene*

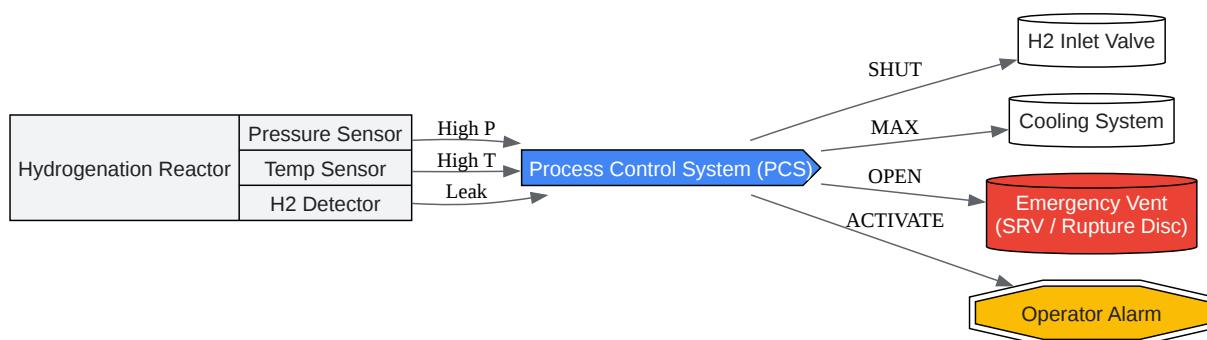
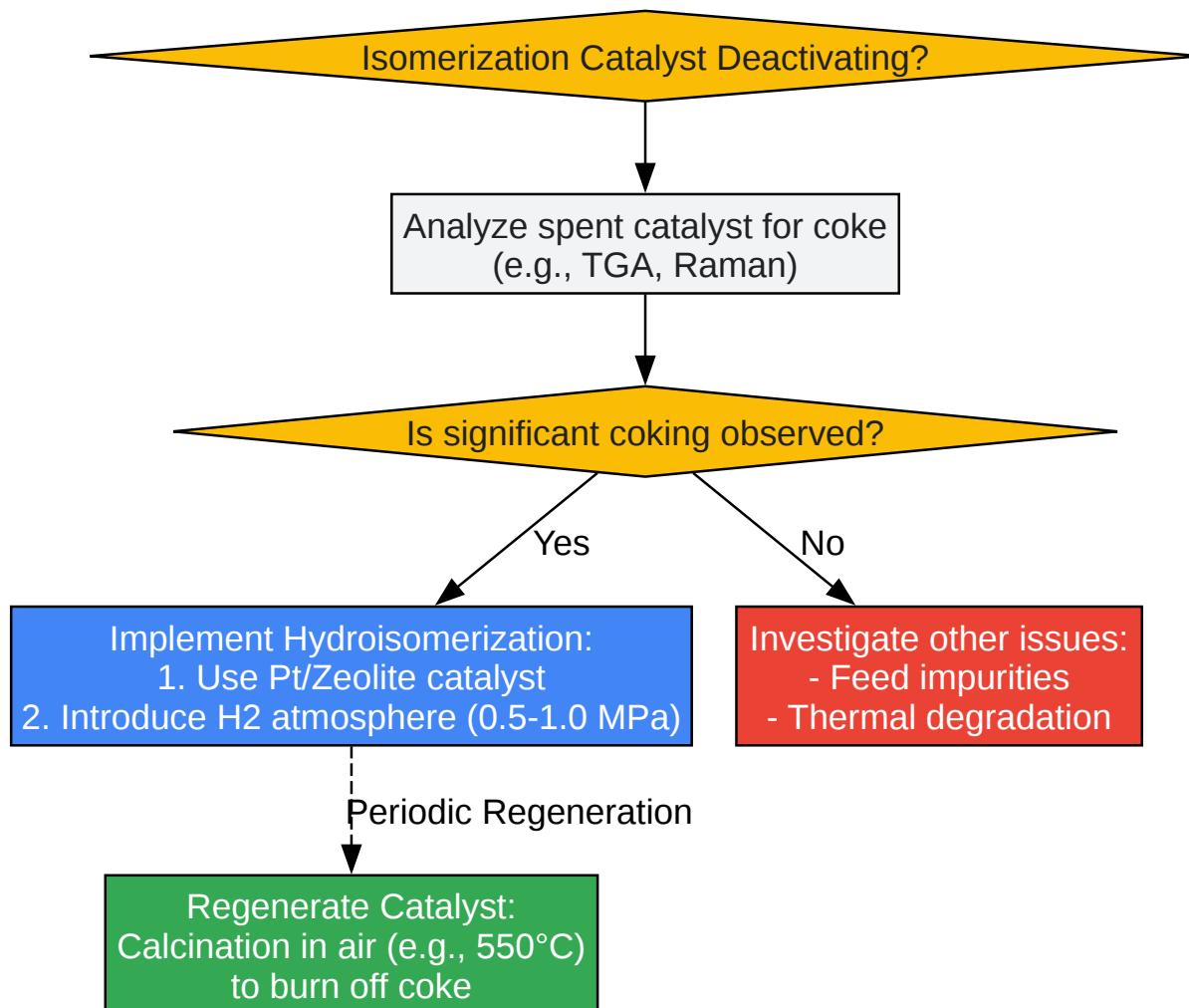
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Section 1: The Synthesis Pathway: From DCPD to exo-THDCPD

The industrial production of exo-THDCPD, the high-energy-density fuel component also known as JP-10, is primarily a two-stage process.^{[1][2]} First, dicyclopentadiene (DCPD) is hydrogenated to form the thermodynamically stable endo-THDCPD isomer. Subsequently, the endo-isomer is catalytically isomerized to the desired exo-THDCPD, which is valued for its low freezing point (-79°C).^{[1][2]} Scaling up this process introduces significant challenges related to reaction control, catalyst stability, and product purity.





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Sources

- 1. WO2017151286A1 - Process for producing exo-tetrahydrocyclopentadiene - Google Patents [patents.google.com]
- 2. US9567270B1 - Process for producing exo-tetrahydrocyclopentadiene - Google Patents [patents.google.com]
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